

Nek2-IN-6: A Technical Guide to its Biological Activity in Cancer Cells

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Compound of Interest

Compound Name: Nek2-IN-6

Cat. No.: B12398619

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Introduction

Never in Mitosis A (NIMA)-related kinase 2 (Nek2) is a serine/threonine kinase that plays a pivotal role in the regulation of mitotic events, including centrosome separation, spindle formation, and the spindle assembly checkpoint.[1][2] Its expression is tightly regulated throughout the cell cycle, with levels peaking during the S and G2/M phases.[1][3] In a multitude of human cancers, Nek2 is aberrantly overexpressed, a condition linked to tumorigenesis, chromosomal instability, drug resistance, and poor patient prognosis.[1] The critical function of Nek2 in cancer cell proliferation and survival has positioned it as an attractive therapeutic target. This technical guide provides an in-depth overview of the biological activity of **Nek2-IN-6**, a potent inhibitor of Nek2, in cancer cells.

Nek2-IN-6: A Potent Inhibitor of Nek2

Nek2-IN-6 is a small molecule inhibitor designed to target the kinase activity of Nek2. Its inhibitory action disrupts the downstream signaling pathways regulated by Nek2, leading to anti-proliferative and pro-apoptotic effects in cancer cells.

Quantitative Biological Activity of Nek2-IN-6

The anti-proliferative activity of **Nek2-IN-6** has been evaluated in various cancer cell lines. The half-maximal inhibitory concentration (IC50) values, representing the concentration of the

inhibitor required to reduce cell proliferation by 50%, are summarized in the table below.

Cell Line	Cancer Type	IC50 (μM)
MGC-803	Gastric Cancer	0.038
HCT-116	Colorectal Carcinoma	0.48
Hep-3B	Hepatocellular Carcinoma	1.25
BEL-7402	Hepatocellular Carcinoma	10.44

Table 1: Anti-proliferative activity of **Nek2-IN-6** in various cancer cell lines after 72 hours of treatment.

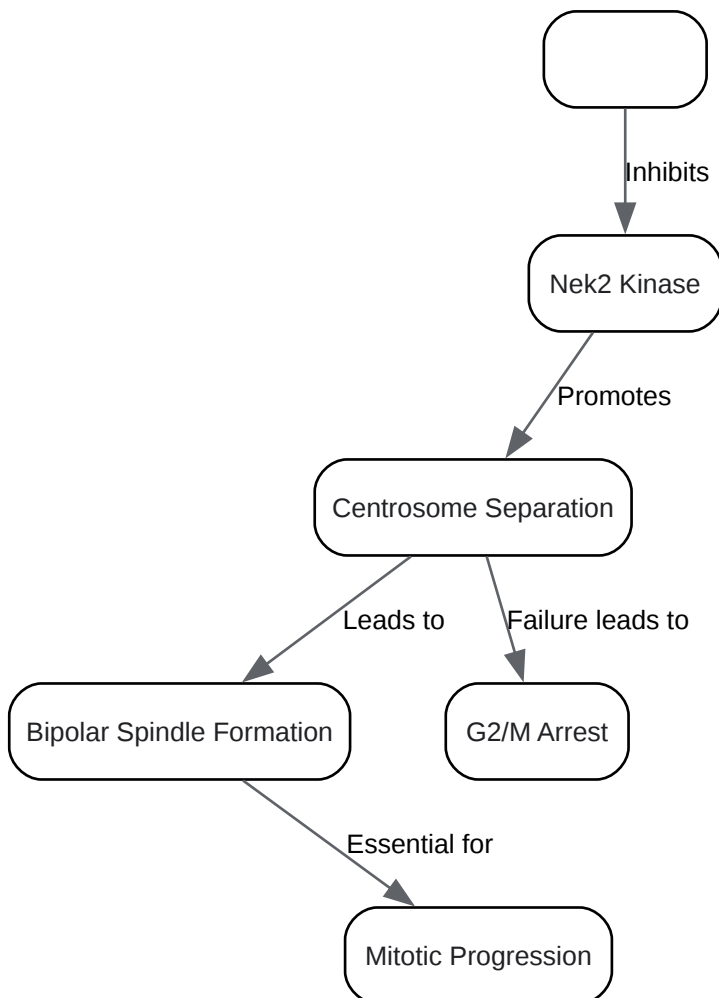
Core Biological Activities and Underlying Mechanisms

Inhibition of Nek2 by compounds such as **Nek2-IN-6** elicits a cascade of cellular events that collectively contribute to its anti-cancer activity. These effects are primarily centered around the disruption of mitotic progression and the activation of apoptotic pathways.

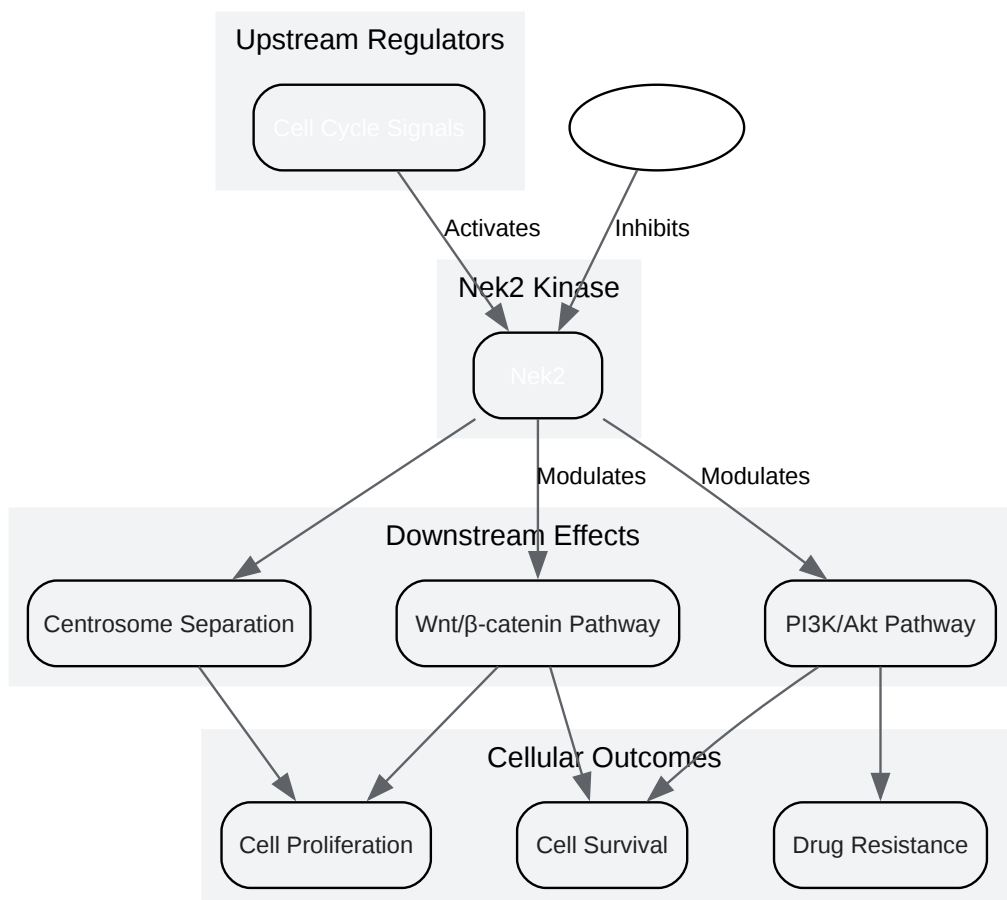
Disruption of Centrosome Separation and Mitotic Arrest

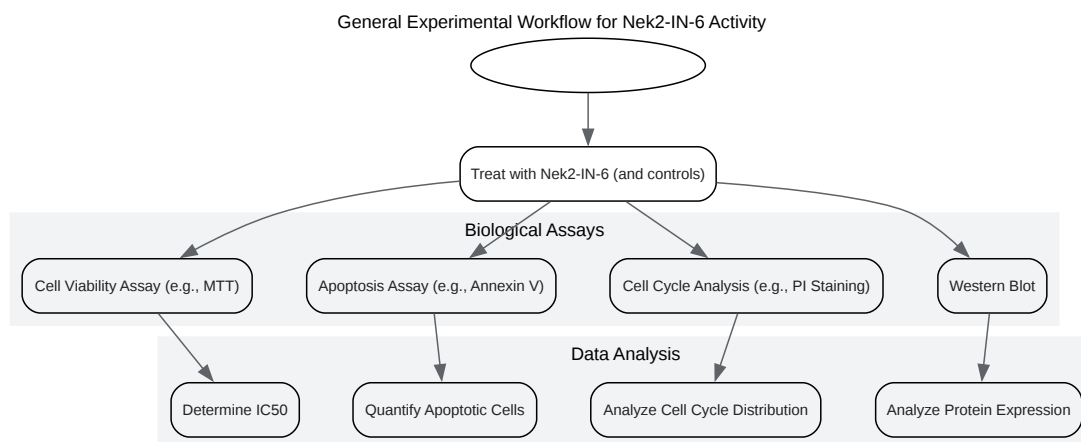
Nek2 is a key regulator of centrosome separation at the onset of mitosis. It phosphorylates centrosomal proteins, such as C-Nap1 and rootletin, leading to the dissolution of the linker that holds the duplicated centrosomes together. Inhibition of Nek2 activity by **Nek2-IN-6** is expected to prevent this critical step, resulting in a failure of centrosome separation and the formation of abnormal mitotic spindles. This disruption activates the spindle assembly checkpoint, leading to a cell cycle arrest at the G2/M phase.

Mechanism of Nek2-IN-6 Induced G2/M Arrest



Nek2 Signaling and Inhibition by Nek2-IN-6





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